Executive Summary: The Strategic Value of C4-Chiral Scaffolds

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Compound of Interest

Compound Name:	*(S)-1,4-Dibromobutan-2-ol*
CAS No.:	*64028-90-6*
Cat. No.:	*B1298865*

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(S)-1,4-Dibromobutan-2-ol (CAS: 19398-47-1 for racemate; stereospecific derivatives often custom referenced) represents a high-value "chiral pool" intermediate. Its structural utility lies in its bifunctional electrophilicity combined with a nucleophilic chiral center. Unlike simple alkyl halides, this molecule offers orthogonal reactivity: the primary bromides at positions C1 and C4 are susceptible to rapid nucleophilic attack, while the C2-hydroxyl group serves as an internal nucleophile for cyclization or a handle for stereochemical inversion.

This guide details the synthesis, physical characterization, and application of **(S)-1,4-dibromobutan-2-ol**, specifically focusing on its role as a precursor for (S)-3-hydroxytetrahydrofuran and chiral pyrrolidines—critical pharmacophores in antiretroviral and kinase-inhibitor drug classes.

Molecular Architecture & Physical Properties

The molecule consists of a butane backbone with a stereogenic center at C2. The presence of two heavy bromine atoms confers high density and distinct lipophilicity, making phase separation during workup a self-indicating process.

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Table 1: Physicochemical Profile

Property	Value / Characteristic	Notes
Molecular Formula		
Molecular Weight	231.91 g/mol	High atom economy waste (Br) unless recycled.
Boiling Point	114–115 °C @ 13 mmHg	Vacuum distillation required to prevent decomposition.
Density	~2.001 g/mL	Significantly heavier than water; forms the bottom layer in extractions.
Chirality	(S)-Enantiomer	Derived from (S)-Malic Acid or (S)-1,2,4-Butanetriol.[1][2]
Solubility	Soluble in EtOH, DCM, THF	Limited solubility in water; hydrolytically unstable at high pH.

Synthetic Route: The "Chiral Pool" Approach

The most robust route to **(S)-1,4-dibromobutan-2-ol** avoids asymmetric catalysis by utilizing the natural chirality of (S)-Malic Acid. This pathway ensures high enantiomeric excess (ee) >98% if racemization conditions (high heat/strong acid) are controlled.

Phase 1: Reduction to the Triol

The precursor, (S)-1,2,4-butanetriol, is generated via the reduction of (S)-malic acid (or its dimethyl ester).

- Reagent: Borane-dimethyl sulfide (

) or

  .

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- Critical Control: Temperature must be kept <20°C during hydride addition to prevent elimination side reactions.

Phase 2: Selective Bromination (The Protocol)

This step converts the primary alcohols to alkyl bromides while preserving the secondary alcohol.

Reagents:

- (S)-1,2,4-Butanetriol (1.0 equiv)[1]
- Hydrobromic Acid (48% aq, 2.5 equiv)
- Acetic Acid (Solvent/Catalyst)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, internal thermometer, and pressure-equalizing addition funnel. Purge with

  .
- Loading: Charge (S)-1,2,4-butanetriol and glacial acetic acid (2 vol). Cool to 0°C.
- Acid Addition: Add HBr (48%) dropwise. Exothermic: Maintain internal T < 10°C.
- Reaction: Heat to 90°C for 4–6 hours.
  - Self-Validation Check: Monitor via TLC (Mobile phase: 30% EtOAc/Hexane). The triol (very polar,

    ~0.1) will disappear, replaced by the dibromide (

    ~0.6).
- Workup (Density Driven):
  - Cool to RT and pour onto crushed ice.

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- Extract with Dichloromethane (DCM).
- Observation: The product is in the organic layer (bottom). The aqueous layer contains excess acid.

- Purification: Wash organic layer with sat.

  (careful: gas evolution) until pH neutral. Dry over

  , filter, and concentrate.

- Distillation: Purify the resulting brown oil via vacuum distillation (0.5 mmHg). Collect the fraction boiling at ~85-90°C (adjusted for lower vacuum).

Reactivity & Mechanistic Logic

The utility of **(S)-1,4-dibromobutan-2-ol** stems from the competition between cyclization and substitution.

Pathway A: Cyclization (Synthesis of (S)-3-Hydroxytetrahydrofuran)

Under basic conditions, the C2-alkoxide attacks the C4-bromide (5-exo-tet closure) rather than the C1-bromide.

- Why? Kinetic favorability of 5-membered rings.
- Outcome: Formation of the tetrahydrofuran ring with the chiral center intact.

Pathway B: Nucleophilic Substitution (Pyrrolidine Synthesis)

Reaction with primary amines (

) displaces both bromides to form chiral pyrrolidines.

Graphviz Diagram: Reactivity Pathways

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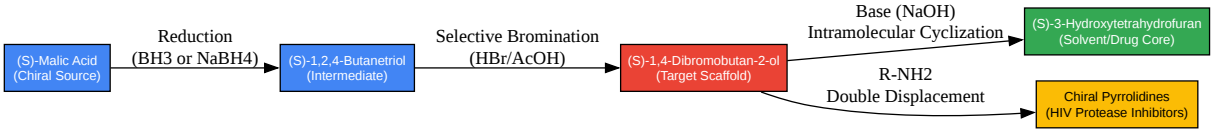

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Caption: Transformation of (S)-Malic Acid into heterocyclic pharmacophores via the dibromo-alcohol intermediate.

Applications in Drug Development

HIV Protease Inhibitors

The chiral pyrrolidine motif derived from this scaffold is a structural isostere of proline. It is critical in the synthesis of Amprenavir and Fosamprenavir analogues, where the stereochemistry at the 3-position of the THF or pyrrolidine ring dictates binding affinity to the viral protease active site.

Kinase Inhibitors

(S)-3-Hydroxytetrahydrofuran is often used to introduce solubility and hydrogen-bond accepting capability into kinase inhibitors without adding excessive lipophilicity (LogP control).

Safety & Handling (Critical)

- Alkylating Agent: As a bis-alkyl halide, this compound is a potential mutagen. It can alkylate DNA guanine residues.
- Handling: Double-gloving (Nitrile over Latex) and use of a fume hood are mandatory.
- Neutralization: Spills should be treated with a solution of ethanolic ammonia or sodium thiosulfate to quench electrophilicity before disposal.

References

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